

# Application Notes and Protocols for 5-Chloro-2-methylaniline

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## Compound of Interest

Compound Name:	5-Chloro-2-methylaniline hydrochloride
CAS No.:	6259-42-3
Cat. No.:	B1582971

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides a comprehensive guide to the safe handling, storage, and disposal of 5-Chloro-2-methylaniline (CAS No. 95-79-4). As a compound utilized in the synthesis of organic dyestuffs and as a pesticide intermediate, its proper management in a laboratory setting is critical to ensure personnel safety and environmental protection.<sup>[1][2]</sup> These protocols are designed to provide researchers, scientists, and drug development professionals with the necessary information to mitigate the risks associated with this chemical.

## Chemical and Physical Properties

5-Chloro-2-methylaniline, also known as 5-chloro-o-toluidine, is a monochlorobenzene derivative.<sup>[3]</sup> It can exist as a grayish-white solid or a clear yellow to light brown liquid after melting.<sup>[1][4]</sup> Its physical state may vary depending on the ambient temperature, and it can be a solid, liquid, a solidified melt, or a supercooled melt.<sup>[5]</sup> A summary of its key physical and chemical properties is provided in Table 1.



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## Hazard Identification and Risk Assessment

5-Chloro-2-methylaniline is classified as a hazardous substance with multiple associated risks. A thorough understanding of these hazards is the foundation of safe laboratory practices.

GHS Hazard Statements:

- H302: Harmful if swallowed.[5][7]
- H312: Harmful in contact with skin.[9]
- H315: Causes skin irritation.[5][7]
- H319: Causes serious eye irritation.[5][7][9]
- H335: May cause respiratory irritation.[1][5]
- H351: Suspected of causing cancer.[9]
- H411: Toxic to aquatic life with long lasting effects.[9]

Toxicological Profile:

- Acute Toxicity: The oral LD50 in rats is 464 mg/kg, indicating that it is harmful if ingested.[11]  
[12] It can be absorbed through the skin, which is a significant route of exposure.[3]

- **Carcinogenicity:** 5-Chloro-2-methylaniline is suspected of causing cancer.[9] This is a critical consideration for long-term handling and necessitates stringent exposure controls.
- **Methemoglobinemia:** Aromatic amines can induce methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing its ability to transport oxygen. In severe cases, treatment with methylene blue and oxygen may be necessary.[3][7]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure. Standard laboratory attire, including long pants and closed-toe shoes, is required at all times.



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## Safe Handling Procedures

Adherence to the following procedures is essential to minimize the risk of exposure and accidents.

- **Engineering Controls:** All work with 5-Chloro-2-methylaniline should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[7]
- **General Hygiene:** Do not eat, drink, or smoke in areas where this chemical is handled or stored.[3][7][14] Wash hands thoroughly after handling and before breaks.[7][11] Contaminated clothing should be removed immediately and washed before reuse.[7][11]

- Dispensing: When weighing, do so in a fume hood. If a balance cannot be placed inside the hood, tare a sealed container, add the compound inside the hood, seal the container, and then weigh it.[15] This minimizes the dispersal of dust.
- Avoiding Incompatibilities: Keep the compound away from acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[9][13]

## Storage Protocols

Proper storage is crucial to maintain the chemical's stability and prevent hazardous reactions.

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7]
- Conditions to Avoid: Protect from direct sunlight, as the material may darken in color during storage.[13] Store under an inert atmosphere.[13] It is recommended to store below +30°C. [3][8]
- Segregation: Store apart from foodstuff containers and incompatible materials.[7]



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Caption: Recommended storage conditions for 5-Chloro-2-methylaniline.

## Emergency Procedures

In the event of an emergency, prompt and correct action is vital.

## First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor immediately.[7] Rinse mouth with water.[7] Do not induce vomiting.[7] Never give anything by mouth to an unconscious person.[7]
- If on Skin: Take off contaminated clothing immediately.[7] Wash off with soap and plenty of water.[7] If skin irritation occurs, get medical help.[7]
- If in Eyes: Rinse cautiously with water for several minutes.[7] Remove contact lenses, if present and easy to do.[7] Continue rinsing for at least 15 minutes.[7][9] Get medical attention.[9]
- If Inhaled: Move the person into fresh air.[7] If breathing is difficult, give oxygen.[7] If not breathing, give artificial respiration.[7][9] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[7]

## Spill Response Protocol

For minor spills (less than 4 liters, not highly toxic, and posing no immediate threat), trained personnel can perform cleanup.[16] For major spills, evacuate the area and contact emergency services.[17]



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Caption: Workflow for responding to a chemical spill.

### Detailed Spill Cleanup Steps:

- Ensure Safety: Notify others in the area and restrict access.[18] Ensure adequate ventilation.  
[7] Eliminate all sources of ignition.[7]
- Containment: Prevent the spill from entering drains or waterways by creating a dike with a non-combustible absorbent material like sand, earth, or vermiculite.[16][18]
- Absorption: Slowly add the absorbent material to the spill, working from the outside in.[18]
- Collection: Once the liquid is absorbed, sweep up the material and place it in a suitable, closed, and labeled container for disposal.[18]
- Decontamination: Wash the spill area with soap and water.[18] If the chemical is highly toxic, collect the rinse water for hazardous waste disposal.[18]
- Waste Disposal: Dispose of the contaminated materials and waste according to local, state, and federal regulations.[11]

## Disposal

5-Chloro-2-methylaniline and its containers must be disposed of as hazardous waste. Do not dispose of it with household garbage or allow it to reach the sewage system.[11] The material can be sent to a licensed chemical destruction plant or be disposed of by controlled incineration with flue gas scrubbing.[7]

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